

A Technical Guide to 7-Chloro-2-naphthol for Research Applications

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 7-Chloro-2-naphthol

CAS No.: 40492-93-1

Cat. No.: B1595904

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial availability, key chemical properties, and synthetic applications of **7-Chloro-2-naphthol**, a valuable building block in medicinal chemistry and organic synthesis. This document is intended to serve as a practical resource for researchers engaged in drug discovery and the development of novel bioactive molecules.

Introduction to 7-Chloro-2-naphthol

7-Chloro-2-naphthol is a halogenated derivative of 2-naphthol, an aromatic compound with a fused two-ring structure. The presence of a chlorine atom on the naphthalene ring significantly influences the molecule's electronic properties and reactivity, making it a versatile intermediate in the synthesis of more complex compounds. Halogenated naphthols are recognized for their utility in constructing molecules with a wide range of potential therapeutic applications, including antimicrobial, antiviral, and anticancer properties[1]. The introduction of a halogen can impact a molecule's lipophilicity, metabolic stability, and its ability to bind to biological targets, a key consideration in drug design[1].

Commercial Suppliers and Product Specifications

A variety of chemical suppliers offer **7-Chloro-2-naphthol** for research purposes. The table below summarizes key information from several suppliers, including CAS number, molecular weight, and available purity. It is important for researchers to consult the suppliers' websites for the most current pricing and availability.

Supplier	CAS Number	Molecular Weight (g/mol)	Purity	Additional Information
Benchchem	40492-93-1	178.61	-	For research use only. Not for human or veterinary use.[1]
Aladdin	40492-93-1	-	-	Available in quantities of 100mg, 250mg, and 1g.[1]
ChemScene	29921-50-4 (isomer)	178.61	≥98%	Isomer: 1-Chloro-7-naphthol.
TCI America (via Fisher Scientific)	633-99-8 (isomer)	178.615	≥98.0%	Isomer: 1-Chloro-2-naphthol.
PubChem	40492-93-1	178.61	-	Aggregates data from multiple suppliers.[2]

Physicochemical Properties

The fundamental physicochemical properties of **7-Chloro-2-naphthol** are crucial for its handling, storage, and application in experimental work.

Property	Value	Source
Molecular Formula	C ₁₀ H ₇ ClO	[2]
IUPAC Name	7-chloronaphthalen-2-ol	[2]
Molecular Weight	178.61 g/mol	[2]
CAS Number	40492-93-1	[2]

Experimental Protocols: Synthesis of 1-Amidoalkyl-2-naphthols

7-Chloro-2-naphthol serves as an excellent starting material for the synthesis of various derivatives, including 1-amidoalkyl-2-naphthols, which are known for their biological activities[3]. The following is a detailed protocol for a one-pot, three-component synthesis of 1-amidoalkyl-2-naphthols, adapted from a general method that can be applied using **7-Chloro-2-naphthol**. [4][5]

Materials:

- **7-Chloro-2-naphthol**
- Aromatic aldehyde (e.g., benzaldehyde)
- Amide (e.g., acetamide or benzamide) or Urea
- Catalyst (e.g., tetrachlorosilane[4], citrus limon juice[6], or SO₃H-carbon[5])
- Ethanol (if using a solvent)
- Round bottom flask
- Magnetic stirrer
- Heating mantle or oil bath (if required)
- Thin Layer Chromatography (TLC) apparatus for reaction monitoring

- Standard laboratory glassware for workup and purification

Procedure:

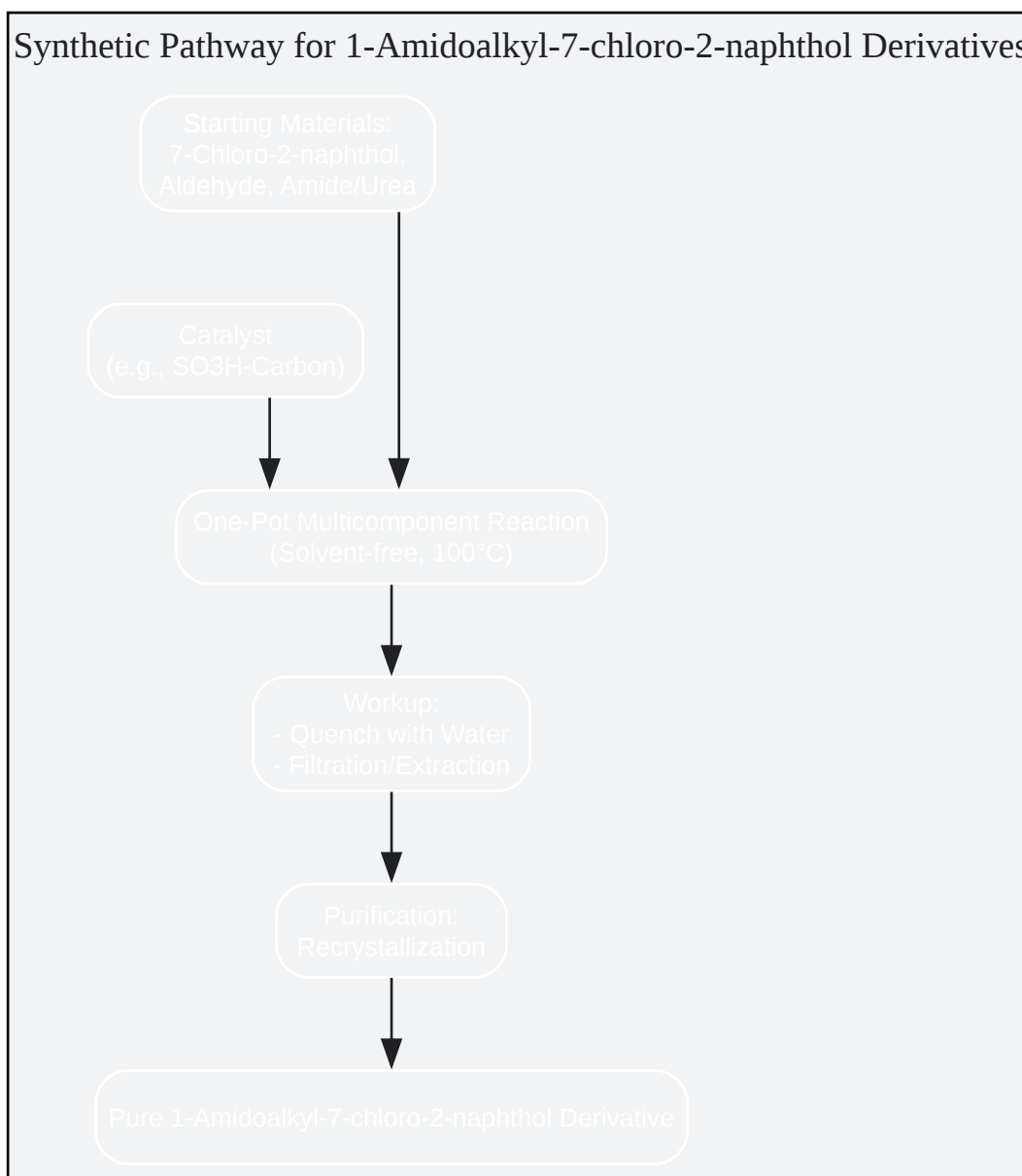
- Reaction Setup: In a round bottom flask, combine **7-Chloro-2-naphthol** (1 mmol), the chosen aromatic aldehyde (1 mmol), and the amide or urea (1.2-1.5 mmol).
- Catalyst Addition: Add the selected catalyst. The catalytic amount will vary depending on the chosen catalyst (e.g., 5 wt% for SO₃H-carbon)[5]. For solvent-free conditions, the reactants are mixed directly. If a solvent is used, such as ethanol with citrus limon juice, it should be added at this stage.[6]
- Reaction Conditions:
 - Solvent-Free: The mixture is stirred at a specified temperature (e.g., 100-120 °C) for the required time (typically 30 minutes to several hours), with the reaction progress monitored by TLC.[5][7]
 - With Solvent: The reaction mixture is stirred at room temperature or heated as necessary. Reaction progress is monitored by TLC.[6]
- Workup:
 - Upon completion of the reaction (as indicated by TLC), cool the reaction mixture to room temperature.
 - If the reaction was performed neat, dissolve the mixture in a suitable organic solvent like acetone.
 - Quench the reaction by adding cold water.
 - If a precipitate forms, filter the solid product. If the product remains in the aqueous layer, extract with an organic solvent (e.g., chloroform).[4]
 - Dry the organic extracts over anhydrous sodium sulfate and concentrate under reduced pressure.

- Purification: The crude product can be purified by recrystallization from a suitable solvent, such as ethanol, to yield the pure 1-amidoalkyl-2-naphthol derivative.[6]

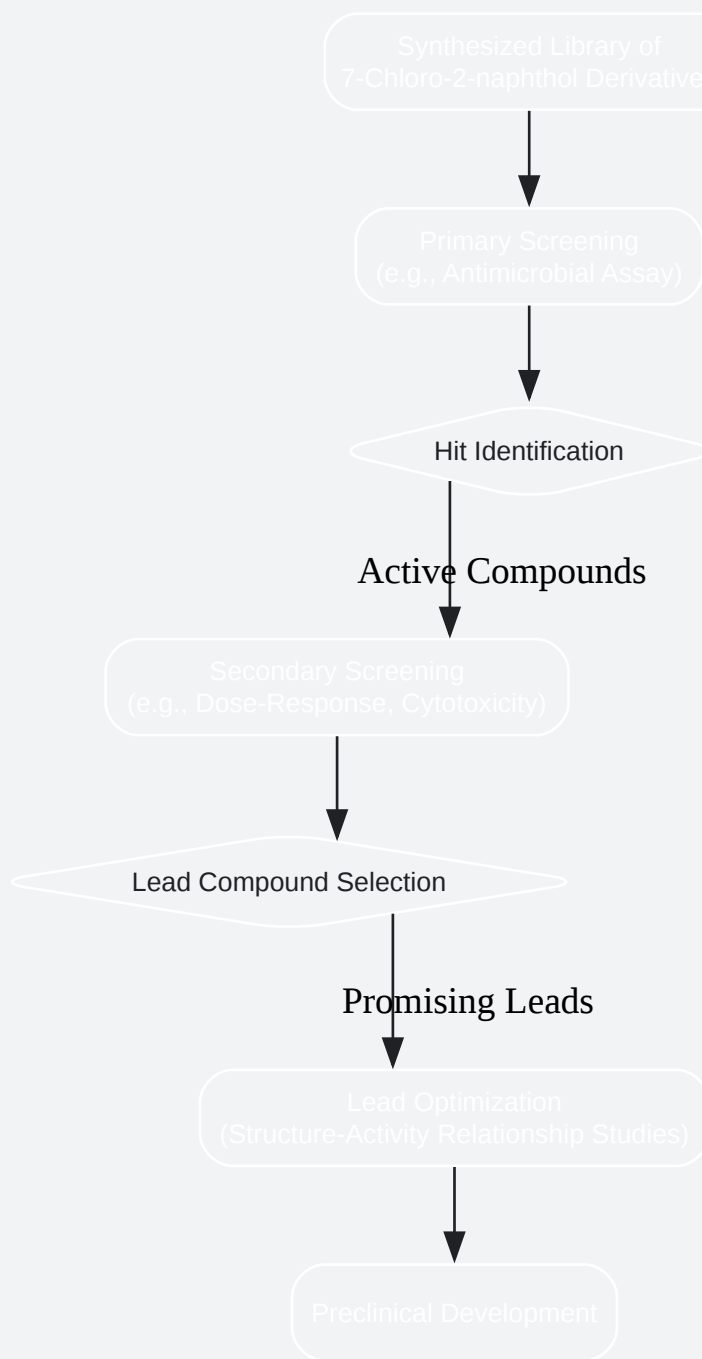
Visualizing Synthetic and Screening Workflows

The following diagrams illustrate the logical flow of synthesizing derivatives from **7-Chloro-2-naphthol** and a general workflow for screening their biological activity.

Synthetic Pathway for 1-Amidoalkyl-7-chloro-2-naphthol Derivatives



Bioactivity Screening Workflow for Naphthol Derivatives



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. 7-Chloro-2-naphthol|CAS 40492-93-1|Research Compound \[benchchem.com\]](#)
- [2. 7-Chloro-2-naphthol | C10H7ClO | CID 97289 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. mdpi.com \[mdpi.com\]](#)
- [4. New Method for Preparation of 1-Amidoalkyl-2-Naphthols via Multicomponent Condensation Reaction Utilizing Tetrachlorosilane under Solvent Free Conditions \[scirp.org\]](#)
- [5. arcjournals.org \[arcjournals.org\]](#)
- [6. derpharmachemica.com \[derpharmachemica.com\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [A Technical Guide to 7-Chloro-2-naphthol for Research Applications]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1595904/docs#a-technical-guide-to-7-chloro-2-naphthol-for-research-applications\]](https://www.benchchem.com/product/b1595904/docs#a-technical-guide-to-7-chloro-2-naphthol-for-research-applications)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)